

Application of 5-(4-chlorophenyl)furan-2-carbaldehyde in Antibacterial Drug Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(4-chlorophenyl)furan-2-carbaldehyde

Cat. No.: B052691

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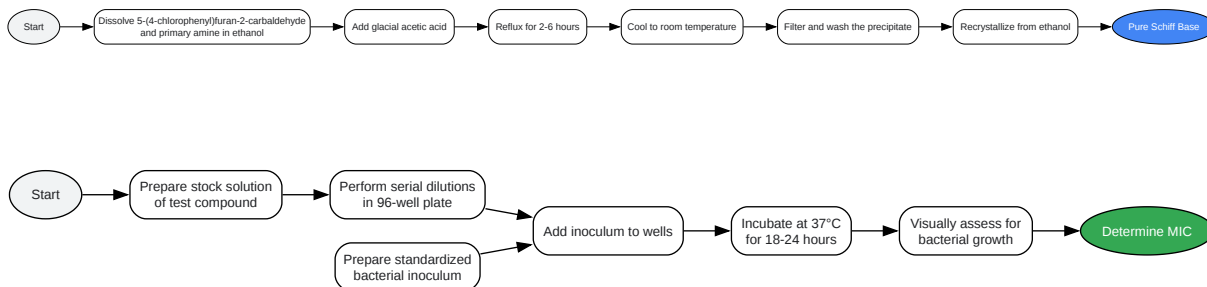
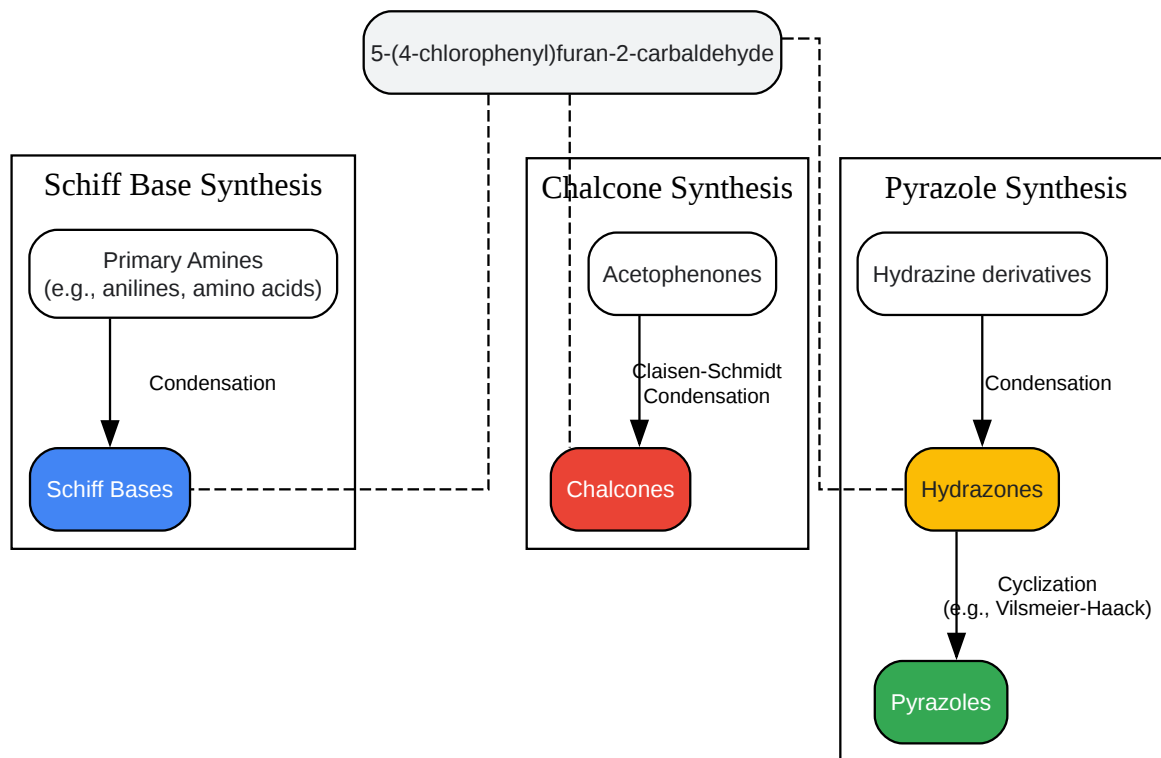
Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction: The furan nucleus is a prominent scaffold in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of biological activities.^{[1][2]} Derivatives of 5-aryl-furan-2-carbaldehyde, such as **5-(4-chlorophenyl)furan-2-carbaldehyde**, are of particular interest due to their potential as antibacterial, antifungal, and anticancer agents.^[1] The presence of the 4-chlorophenyl group at the 5-position of the furan ring can enhance the lipophilicity of the molecule, potentially improving its interaction with biological targets.^[1] This document provides a detailed overview of the application of **5-(4-chlorophenyl)furan-2-carbaldehyde** as a versatile starting material for the synthesis of novel antibacterial agents, including detailed experimental protocols and a summary of their biological activities.

Key Synthetic Pathways

5-(4-chlorophenyl)furan-2-carbaldehyde serves as a crucial building block for the synthesis of various heterocyclic compounds with potential antibacterial properties. The aldehyde functional group is readily derivatized to form Schiff bases, chalcones, and pyrazole derivatives, among others.



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References

- 1. benchchem.com [benchchem.com]
- 2. Recent Updates on Anti-Inflammatory and Antimicrobial Effects of Furan Natural Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of 5-(4-chlorophenyl)furan-2-carbaldehyde in Antibacterial Drug Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052691#application-of-5-4-chlorophenyl-furan-2-carbaldehyde-in-antibacterial-drug-synthesis]

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